

In-Depth Technical Guide to the Physical and Chemical Properties of Solid Phenylsodium

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Compound of Interest

Compound Name: Phenylsodium

Cat. No.: B238773

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Abstract

Phenylsodium ($\text{C}_6\text{H}_5\text{Na}$) is a highly reactive organosodium compound that serves as a potent base and nucleophile in organic synthesis. This guide provides a comprehensive overview of the known physical and chemical properties of solid **phenylsodium**, with a focus on data relevant to its handling, reactivity, and application in research and development. Due to its pyrophoric nature, stringent safety protocols are essential when working with this reagent. This document summarizes available quantitative data, outlines detailed experimental protocols for its synthesis and key reactions, and provides visualizations of these processes.

Physical Properties

Solid **phenylsodium** is a yellowish-white amorphous powder.^[1] Early syntheses yielded a light brown powder, which was later found to be contaminated with sodium amalgam.^[1] Pure **phenylsodium** is pyrophoric and ignites readily upon exposure to air.^[1]

Table 1: Physical Properties of **Phenylsodium**

Property	Value	Source
Chemical Formula	C ₆ H ₅ Na	[1][2]
Molar Mass	100.096 g·mol ⁻¹	[1][2]
Appearance	Yellowish-white amorphous powder	[1]
Melting Point	Decomposes	[1]
Solubility in Water	Reacts violently	[1]
Solubility in Organic Solvents	Insoluble in hydrocarbons. Reacts with ethers.[1] Complexes with phenyllithium can be soluble in ether.[1] Complexes with magnesium alkoxides are soluble in benzene.[1]	

Chemical Properties and Reactivity

Phenylsodium is a powerful base and nucleophile, making it a valuable but highly reactive reagent in organic synthesis. Its reactivity is comparable to that of phenyl Grignard reagents, though it is less commonly used due to its hazardous nature.[1]

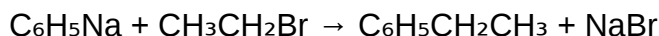
Pyrophoricity and Stability

Solid **phenylsodium** is highly pyrophoric and will ignite spontaneously in air.[1] It also reacts explosively with water. Therefore, it must be handled under an inert atmosphere (e.g., nitrogen or argon) at all times.

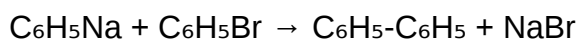
Cross-Coupling Reactions

Phenylsodium participates in cross-coupling reactions with various electrophiles. A notable example is its involvement in the Wurtz-Fittig reaction, which can proceed through either a radical or an organoalkali mechanism. In the organoalkali pathway, an organosodium intermediate is formed, which then acts as a nucleophile.

- Reaction with Alkyl Halides: **Phenylsodium** reacts with alkyl halides to form alkylated benzene derivatives. For instance, the reaction with ethyl bromide yields ethylbenzene.^[1]



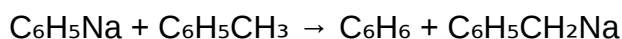
- Reaction with Aryl Halides: The reaction with aryl halides, such as bromobenzene, leads to the formation of biphenyl.^[1]



Metallation Reactions

As a strong base, **phenylsodium** can deprotonate a variety of organic compounds, a process known as metallation. The resulting organosodium compounds can then be used in subsequent reactions.

- Metallation of Toluene: **Phenylsodium** can metallate toluene to produce benzylnsodium, which is a useful nucleophile. This reaction is often carried out by synthesizing **phenylsodium** in situ in toluene.^[1]



The success of the metallation can be confirmed by quenching the reaction with carbon dioxide, followed by acidification to yield phenylacetic acid.^[1]

Spectroscopic and Structural Data

Detailed spectroscopic data for solid, unsolvated **phenylsodium** is scarce in the literature, likely due to its instability and pyrophoric nature.

- NMR and IR Spectroscopy: To the best of our knowledge, published solid-state NMR or IR spectra of pure **phenylsodium** are not available.
- Crystal Structure: The crystal structure of unsolvated **phenylsodium** has not been determined. However, the structure of its dimer adduct with pentamethyldiethylenetriamine (PMDTA), $[\text{PhNa(PMDTA)}]_2$, has been elucidated through X-ray crystallography.^[1] In this dimeric structure, the sodium cation is coordinated to the phenyl group and the nitrogen atoms of the PMDTA ligand. The larger ionic radius of sodium compared to lithium results in

a dimeric structure, in contrast to the monomeric adduct formed by phenyllithium with PMDTA.^[1]

Experimental Protocols

Extreme caution must be exercised when performing these experiments. All manipulations should be carried out in a certified fume hood under an inert atmosphere by trained personnel with appropriate personal protective equipment.

Synthesis of Phenylsodium from Chlorobenzene

This protocol is adapted from a procedure reported in the Journal of the American Chemical Society.

Materials:

- Toluene, anhydrous
- Sodium metal, as a sand or dispersion
- Chlorobenzene, anhydrous
- Dry nitrogen or argon gas
- Schlenk flask or a three-necked round-bottom flask equipped with a mechanical stirrer, a condenser, and a dropping funnel.

Procedure:

- Under a positive pressure of dry nitrogen, add 150 mL of anhydrous toluene and 11.5 g (0.5 gram-atom) of sodium sand to the reaction flask.
- Begin vigorous stirring to maintain the sodium as a fine suspension.
- Slowly add a solution of 22.5 g (0.2 mole) of anhydrous chlorobenzene in 50 mL of anhydrous toluene from the dropping funnel to the stirred sodium suspension at room temperature.

- An exothermic reaction is expected to start after approximately 45 minutes. Maintain the reaction temperature below 40°C using a cooling bath (e.g., a water bath).
- Continue stirring for a total of 2 hours. The formation of a black sediment indicates the presence of **phenylsodium**.
- The resulting suspension of **phenylsodium** in toluene should be used immediately for subsequent reactions.

Yield Determination (Quenching with CO₂):

- Pour the **phenylsodium** suspension over an excess of crushed solid carbon dioxide (dry ice).
- After the reaction has subsided, cautiously add a dilute acid (e.g., HCl) to neutralize the mixture.
- Extract the aqueous layer with an organic solvent (e.g., diethyl ether).
- Dry the organic extracts over an anhydrous salt (e.g., MgSO₄), filter, and concentrate under reduced pressure to isolate benzoic acid.
- The yield of **phenylsodium** can be calculated based on the mass of the obtained benzoic acid. An 87% yield has been reported for this method.

Metallation of Toluene with Phenylsodium

This protocol describes the in-situ formation of **phenylsodium** followed by the metallation of toluene to form benzylsodium.

Materials:

- Toluene, anhydrous
- Sodium metal, as a sand or dispersion
- Chlorobenzene, anhydrous

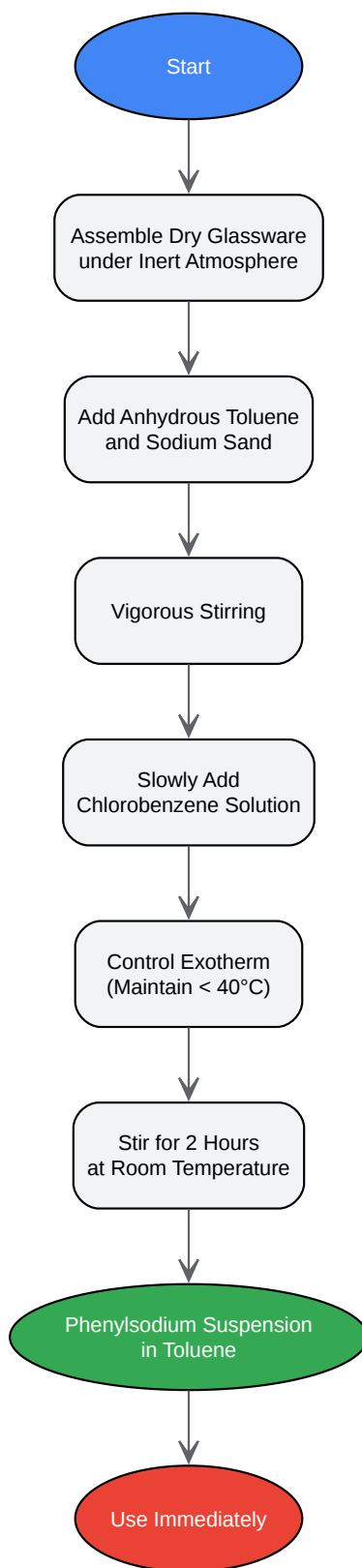
- Dry nitrogen or argon gas
- Reaction setup as described in section 4.1.

Procedure:

- Follow steps 1-5 of the **phenylsodium** synthesis protocol (section 4.1), using toluene as the solvent. This will generate a suspension of **phenylsodium** in toluene.
- Heat the reaction mixture to boiling and reflux for 1-1.5 hours. During this time, the **phenylsodium** will react with the toluene solvent to form benzylnsodium. The color of the solution may change to brick-red and then back to black.
- The resulting suspension containing benzylnsodium can be used for subsequent nucleophilic addition reactions.

Visualizations

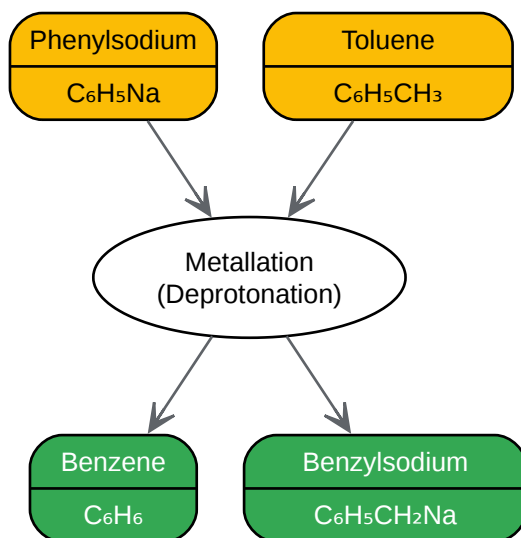
Experimental Workflow for Phenylsodium Synthesis



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Caption: Workflow for the synthesis of **phenylsodium**.

Reaction Pathway for Metallation of Toluene



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Caption: Metallation of toluene by **phenylsodium**.

Safety and Handling

Phenylsodium is a highly hazardous material and requires strict safety precautions.

- **Pyrophoricity:** Always handle solid **phenylsodium** and its solutions under an inert atmosphere (e.g., in a glovebox or using Schlenk techniques) to prevent spontaneous ignition upon contact with air.
- **Reactivity with Water:** **Phenylsodium** reacts violently with water. Ensure all glassware and solvents are rigorously dried before use.
- **Personal Protective Equipment (PPE):** Wear a flame-retardant lab coat, chemical splash goggles, a face shield, and appropriate gloves (e.g., nitrile gloves under neoprene or butyl rubber gloves) when handling **phenylsodium**.
- **Fire Safety:** Keep a Class D fire extinguisher (for combustible metals) or a container of sand readily accessible. Do not use water or carbon dioxide fire extinguishers on fires involving organosodium compounds.

- Disposal: Unreacted **phenylsodium** must be quenched carefully. This is typically done by slowly adding a less reactive alcohol, such as isopropanol or tert-butanol, at low temperatures, followed by the addition of water and then neutralization with acid. All disposal procedures should be carried out by trained personnel.

Conclusion

Solid **phenylsodium** is a powerful reagent with significant applications in organic synthesis, particularly in reactions requiring a strong base or a phenyl nucleophile. Its utility is, however, counterbalanced by its extreme reactivity and hazardous nature. A thorough understanding of its properties, coupled with meticulous adherence to safety protocols, is paramount for its safe and effective use in a research or industrial setting. Further research to obtain detailed spectroscopic and quantitative solubility data would be beneficial for a more complete characterization of this important organometallic compound.

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References

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